

Proper Disposal of Chrome Orange: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Chrome Orange*

Cat. No.: *B12721388*

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Immediate Safety and Logistical Information for the Disposal of **Chrome Orange** (Lead Chromate Pigment)

Chrome Orange (C.I. Pigment Yellow 34 or PY34) is a lead chromate-based pigment.^{[1][2]} Due to its lead and hexavalent chromium content, it is considered a hazardous material with chronic health concerns, including the potential to cause cancer and reproductive toxicity.^{[1][3]} Therefore, proper disposal is not only a matter of regulatory compliance but also a critical component of laboratory safety and environmental protection. All waste containing **Chrome Orange** must be handled as hazardous waste in accordance with local, state, and federal regulations.^{[2][4]}

Immediate Actions & Personal Protective Equipment (PPE)

Before handling **Chrome Orange** waste, it is imperative to wear the appropriate Personal Protective Equipment (PPE) to minimize exposure.^[5] Avoid generating dust during handling and cleanup.^[3]

PPE Item	Specification
Eye Protection	Chemical safety goggles or glasses with side shields.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[6]
Body Protection	Laboratory coat.[6]
Respiratory Protection	Use a respirator with a particulate filter if there is a risk of inhaling dust, especially in poorly ventilated areas.[3][6]

In case of a spill, immediately contain the material to prevent the release of dust and debris.[7] For minor spills, carefully sweep or vacuum the material and place it into a designated hazardous waste container.[6] Do not use compressed air.[6] For larger spills, evacuate the area and follow your institution's emergency procedures.[6]

Step-by-Step Disposal Protocol

The following procedure outlines the safe collection, storage, and disposal of **Chrome Orange** waste in a laboratory setting.

- Waste Segregation and Collection:
 - Collect all waste containing **Chrome Orange** in a designated, compatible, and sealable hazardous waste container.[6]
 - This includes unused or expired pigment, contaminated labware (e.g., weighing paper, gloves), and spill cleanup materials.[8]
 - Do not mix **Chrome Orange** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[9]
- Container Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste." [6]

- Include the full chemical name: "**Chrome Orange** (Lead Chromate)" and the CAS number (7758-97-6).[4]
- Indicate the approximate quantity of the waste and the date when the waste was first added to the container.[6]
- Waste Storage:
 - Keep the hazardous waste container tightly sealed when not in use.[6][10]
 - Store the container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory.[6][8]
 - Store away from incompatible materials, such as organic materials and powdered metals. [5]
- Final Disposal:
 - Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[6]
 - Do not discharge **Chrome Orange** waste down the drain or dispose of it in regular trash. [6][9]
 - Waste from non-residential sources, such as laboratories, may be subject to hazardous waste rules under the Resource Conservation and Recovery Act (RCRA).[11] A Toxicity Characteristic Leaching Procedure (TCLP) test may be required to determine if the waste exhibits the characteristic of toxicity for lead.[11][12]

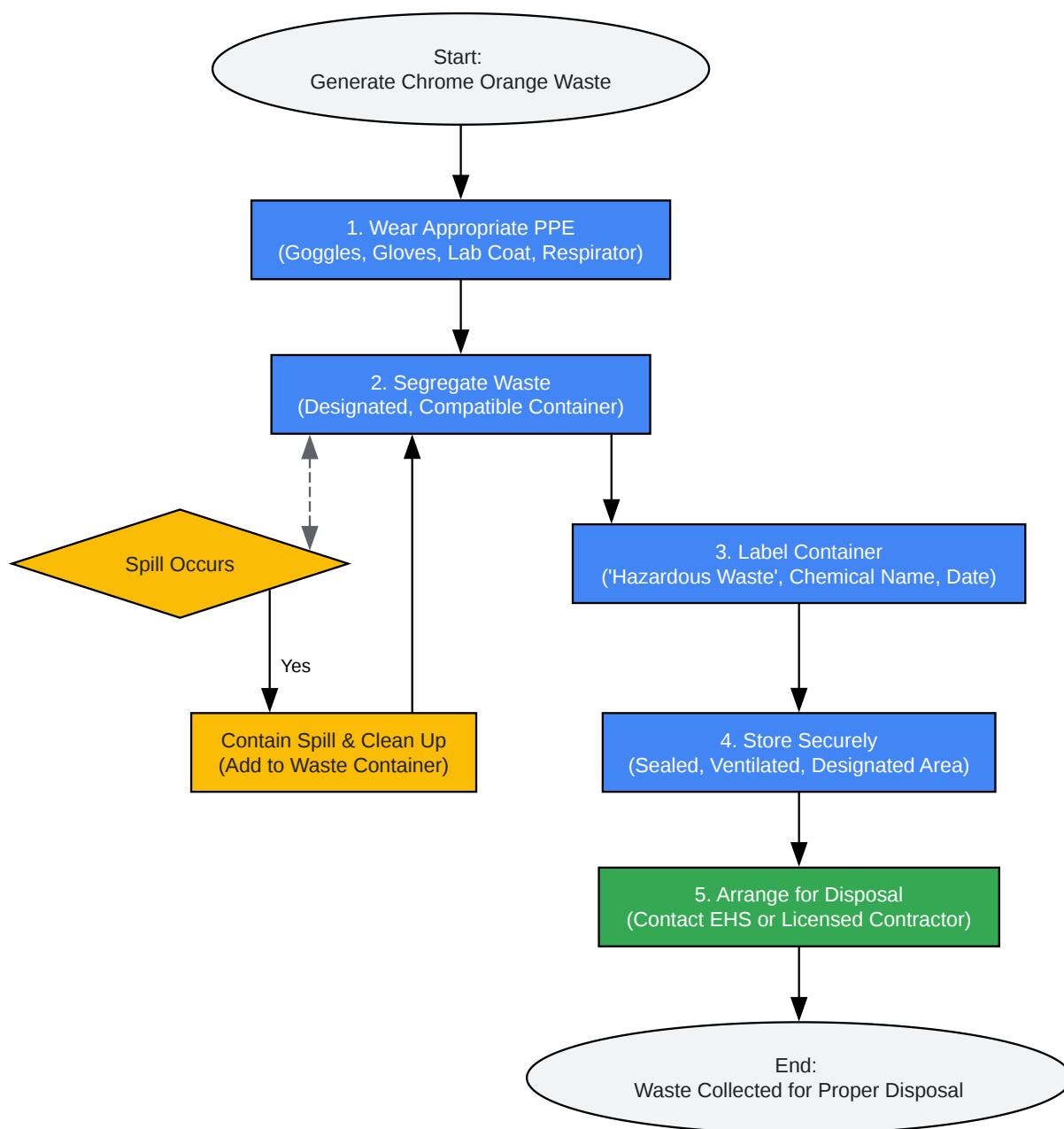
Regulatory and Safety Data

The following table summarizes key regulatory and safety information for **Chrome Orange**.

Parameter	Value / Guideline	Source
Chemical Name	Lead Chromate	[4]
CAS Number	7758-97-6	[4]
RCRA Hazardous Waste Criterion for Lead	≥ 5.0 mg/L (Toxicity Characteristic Leaching Procedure)	[11]
Health Hazards	May cause cancer, damage fertility or the unborn child, and cause damage to organs through prolonged or repeated exposure.	[3]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.	[3][4]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Chrome Orange** in a laboratory setting.



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Caption: Workflow for the safe disposal of **Chrome Orange** waste.

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